

# In-Depth Technical Overview of OL-92 Core Lithology

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: OL-92

Cat. No.: B3257441

[Get Quote](#)

A Comprehensive Guide for Researchers and Drug Development Professionals

This technical guide provides a detailed overview of the lithological characteristics of the **OL-92** core, a significant paleoclimatological archive from Owens Lake, California. The data and methodologies presented are compiled from extensive research by the U.S. Geological Survey (USGS) and contributing scientists, primarily detailed in the U.S. Geological Survey Open-File Report 93-683 and the Geological Society of America Special Paper 317. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development who may utilize sediment core data for analogue studies or understanding long-term environmental and elemental cyclicity.

## Introduction to the OL-92 Core

The **OL-92** core is a 323-meter-long sediment core retrieved from the now-dry Owens Lake in southeastern California.<sup>[1]</sup> It represents a continuous depositional record spanning approximately 800,000 years, offering an invaluable high-resolution archive of paleoclimatic and environmental changes in the region.<sup>[1]</sup> The core's strategic location in a closed basin, sensitive to fluctuations in regional precipitation and runoff from the Sierra Nevada, makes it a critical site for understanding long-term climate dynamics.

The lithology of the **OL-92** core is predominantly composed of lacustrine sediments, including clay, silt, and fine sand.<sup>[1]</sup> Variations in the relative abundance of these components, along with changes in mineralogy and geochemistry, reflect dynamic shifts in lake level, salinity, and sediment sources over glacial-interglacial cycles.

## Quantitative Lithological Data

The following tables summarize the key quantitative data derived from the analysis of the **OL-92** core. These data provide a foundational understanding of the physical and chemical properties of the sedimentary sequence.

### Table 1: Grain Size Distribution

Grain size analysis reveals significant shifts in the depositional environment of Owens Lake. The core is broadly divided into two main depositional regimes based on grain size.

Depth Interval (m)	Mean Grain Size (µm)	Predominant Lithology	Inferred Depositional Environment
7 - 195	5 - 15	Clay and Silt	Deep, low-energy lacustrine environment
195 - 323	10 - 100	Silt and Fine Sand	Shallower, higher-energy lacustrine environment

Data compiled from Menking et al., in USGS Open-File Report 93-683.

### Table 2: Mineralogical Composition

The mineralogy of the **OL-92** core sediments provides insights into weathering patterns and sediment provenance. Variations in clay mineral ratios, such as illite to smectite, are particularly indicative of changes in weathering intensity and glacial activity.

Depth Interval (m)	Key Mineralogical Characteristics	Paleoclimatic Interpretation
Glacial Periods	Higher illite/smectite ratio	Enhanced physical weathering and glacial erosion
Interglacial Periods	Lower illite/smectite ratio	Increased chemical weathering
Variable Intervals	Up to 40 wt% CaCO <sub>3</sub>	Changes in lake water chemistry and biological productivity

Interpretations based on data from USGS Open-File Report 93-683 and GSA Special Paper 317.

### Table 3: Geochemical Proxies

Geochemical analysis of the **OL-92** core provides further quantitative measures of past environmental conditions.

Geochemical Proxy	Range of Values	Environmental Significance
Total Organic Carbon (TOC)	Varies significantly with depth	Indicator of biological productivity and preservation conditions
Carbonate Content (CaCO <sub>3</sub> )	<1% to >40%	Reflects changes in lake level, water chemistry, and productivity
Oxygen Isotopes ( $\delta^{18}\text{O}$ ) in Carbonates	Varies with climatic cycles	Proxy for changes in evaporation, precipitation, and temperature
Magnetic Susceptibility	Correlates with runoff indicators	High susceptibility suggests increased input of magnetic minerals from the catchment

Data synthesized from various chapters within USGS Open-File Report 93-683.

## Experimental Protocols

The following sections detail the methodologies employed in the analysis of the **OL-92** core.

### Core Sampling and Preparation

Two primary types of samples were collected from the **OL-92** core for analysis:

- **Point Samples:** Discrete samples of approximately 60 grams of bulk sediment were taken at regular intervals down the core. These were utilized for detailed analyses of water content, pore water chemistry, organic and inorganic carbon content, and grain size.
- **Channel Samples:** Continuous ribbons of sediment, each spanning 3.5 meters of the core and weighing about 50 grams, were created in the laboratory. These integrated samples were used for analyses of organic and inorganic carbon, grain size, clay mineralogy, and bulk chemical composition.

### Grain Size Analysis

The particle size distribution of the sediment samples was determined using laser diffraction particle size analyzers.

Protocol:

- **Sample Preparation:** A small, representative subsample of the sediment is taken. Organic matter and carbonates are removed by treatment with hydrogen peroxide and a dilute acid, respectively, to prevent interference with the analysis of clastic grain sizes.
- **Dispersion:** The sample is suspended in a dispersing agent (e.g., sodium hexametaphosphate) and subjected to ultrasonic treatment to ensure complete disaggregation of particles.
- **Analysis:** The dispersed sample is introduced into the laser diffraction instrument. A laser beam is passed through the sample, and the resulting diffraction pattern is measured by a series of detectors.

- **Data Processing:** The instrument's software calculates the particle size distribution based on the angle and intensity of the diffracted light, applying the Mie or Fraunhofer theory of light scattering. The output provides quantitative data on the percentage of clay, silt, and sand, as well as statistical parameters such as mean grain size.

## Clay Mineralogical Analysis

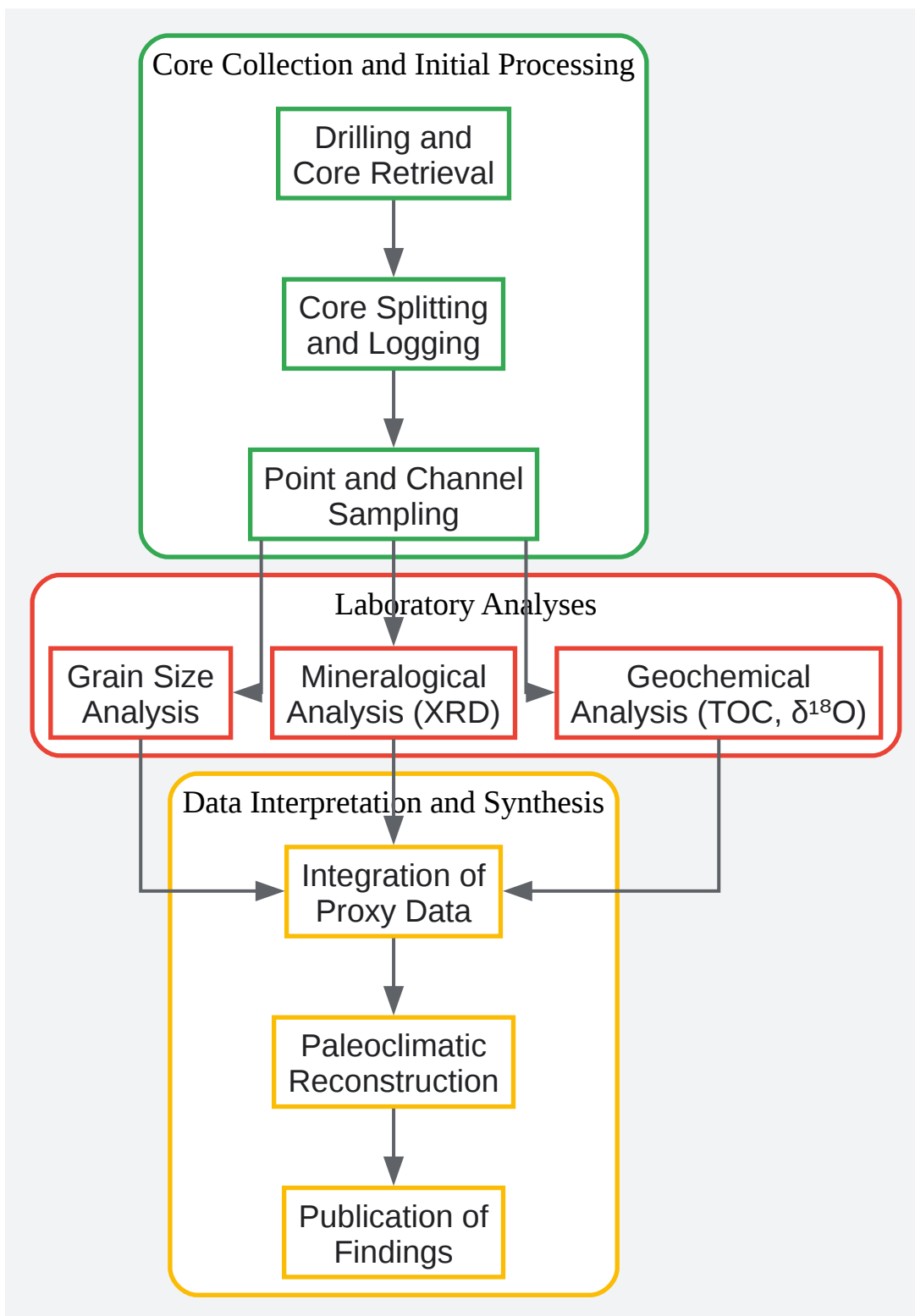
The identification and relative abundance of clay minerals were determined using X-ray diffraction (XRD).

Protocol:

- **Sample Preparation:** The clay-sized fraction ( $<2\ \mu\text{m}$ ) is separated from the bulk sediment by centrifugation or settling.
- **Oriented Mount Preparation:** The separated clay slurry is mounted on a glass slide and allowed to air-dry, which orients the platy clay minerals parallel to the slide surface. This enhances the basal (00l) reflections, which are crucial for clay mineral identification.
- **XRD Analysis:** The prepared slide is placed in an X-ray diffractometer. The sample is irradiated with monochromatic X-rays at a range of angles ( $2\theta$ ), and the intensity of the diffracted X-rays is recorded.
- **Glycolation and Heating:** To differentiate between certain clay minerals (e.g., smectite and vermiculite), the sample is treated with ethylene glycol, which causes swelling clays to expand, shifting their diffraction peaks to lower angles. The sample is subsequently heated to specific temperatures (e.g.,  $300^{\circ}\text{C}$  and  $550^{\circ}\text{C}$ ) to observe the collapse of the clay mineral structures, which aids in their definitive identification.
- **Data Interpretation:** The resulting diffractograms are analyzed to identify the different clay minerals based on their characteristic diffraction peaks. Semi-quantitative estimates of the relative abundance of each clay mineral are made based on the integrated peak areas.

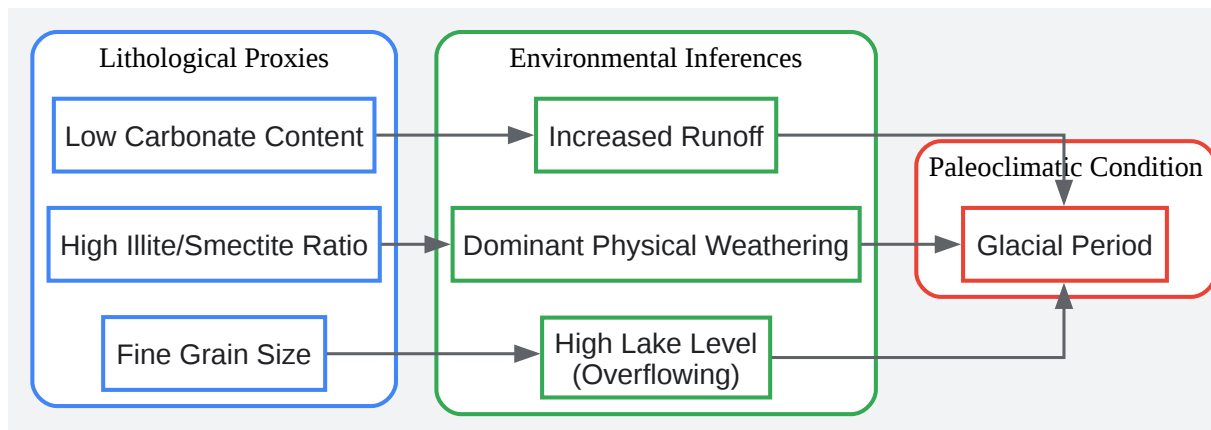
## Visualizations

The following diagrams illustrate key workflows and conceptual relationships in the study of the **OL-92** core.



[Click to download full resolution via product page](#)

Overall workflow for the analysis of the **OL-92** core.



[Click to download full resolution via product page](#)

Logical relationships in paleoclimatic interpretation.

## Conclusion

The **OL-92** core from Owens Lake stands as a cornerstone in the field of paleoclimatology. Its detailed lithological record, quantified through rigorous analytical protocols, provides a long-term perspective on climatic and environmental variability. The data and methodologies outlined in this guide offer a framework for understanding the complexities of this important geological archive and can serve as a valuable reference for a wide range of scientific and research applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. usgs.gov [usgs.gov]
- To cite this document: BenchChem. [In-Depth Technical Overview of OL-92 Core Lithology]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3257441#overview-of-ol-92-core-lithology\]](https://www.benchchem.com/product/b3257441#overview-of-ol-92-core-lithology)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)